

ML347: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: ML347

Cat. No.: B609147

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Introduction

ML347, also known as LDN-193719, is a potent and selective small molecule inhibitor of the bone morphogenetic protein (BMP) type I receptors ALK1 (Activin receptor-like kinase 1) and ALK2 (Activin receptor-like kinase 2).^{[1][2][3]} It exhibits high selectivity for ALK1/ALK2 over other related kinases, including ALK3.^{[3][4][5]} **ML347** functions by blocking the phosphorylation of Smad1/5, downstream effectors in the BMP signaling pathway.^{[4][5]} These application notes provide detailed information on the solubility of **ML347** in dimethyl sulfoxide (DMSO), protocols for its preparation and storage, and its mechanism of action.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₂ H ₁₆ N ₄ O
Molecular Weight	352.39 g/mol
CAS Number	1062368-49-3

Solubility in DMSO

The solubility of **ML347** in DMSO can vary between batches and is affected by the purity of the DMSO. It is crucial to use fresh, anhydrous DMSO for optimal dissolution.^{[2][4][5]}

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	10 mg/mL	28.37 mM	Hygroscopic DMSO can reduce solubility. [2][4][5] Sonication or gentle warming may be required.[3][4][5][6]
DMSO	1 mg/mL	2.84 mM	Sonication is recommended for dissolution.[6]
Water	Insoluble	-	
Ethanol	Insoluble	-	

Protocols

Preparation of ML347 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML347** in DMSO.

Materials:

- **ML347** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Acclimatize: Allow the **ML347** powder and anhydrous DMSO to reach room temperature before opening to prevent condensation.

- Weighing: Accurately weigh the desired amount of **ML347** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.52 mg of **ML347** (Molecular Weight: 352.39).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **ML347** powder. For a 10 mM stock solution, add 1 mL of DMSO to 3.52 mg of **ML347**.
- Mixing: Vortex the solution thoroughly for several minutes to aid dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, sonicate the solution for short intervals in a water bath until the solution is clear.^{[4][5][6]} Avoid prolonged sonication to prevent degradation of the compound.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[2][7]} Store the aliquots at -20°C or -80°C.^{[2][4][5][6]}

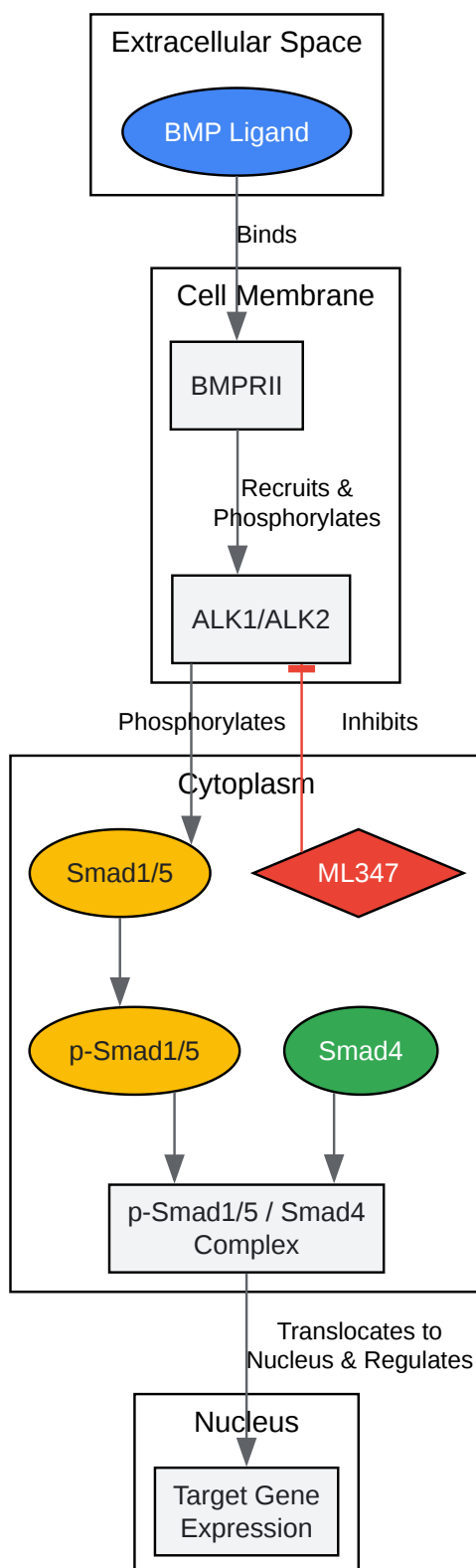
Storage and Stability

- Powder: Store at -20°C for up to 3 years.^{[4][5][6]}
- DMSO Stock Solution:
 - Store at -80°C for up to 1-2 years.^{[2][4][5][6]}
 - Store at -20°C for up to 1 year.^{[2][4][5]}

Avoid repeated freeze-thaw cycles of the stock solution.^{[2][7]}

Mechanism of Action

ML347 is a selective inhibitor of the BMP receptors ALK1 and ALK2.^{[1][2][3]} The binding of BMP ligands to the type II receptor (BMPRII) leads to the recruitment and phosphorylation of the type I receptor (ALK1/2). The activated type I receptor then phosphorylates the downstream signaling proteins Smad1 and Smad5. Phosphorylated Smad1/5 forms a complex with Smad4, which then translocates to the nucleus to regulate target gene expression. **ML347** inhibits the kinase activity of ALK1 and ALK2, thereby preventing the phosphorylation of Smad1/5 and blocking the downstream signaling cascade.^{[4][5]}

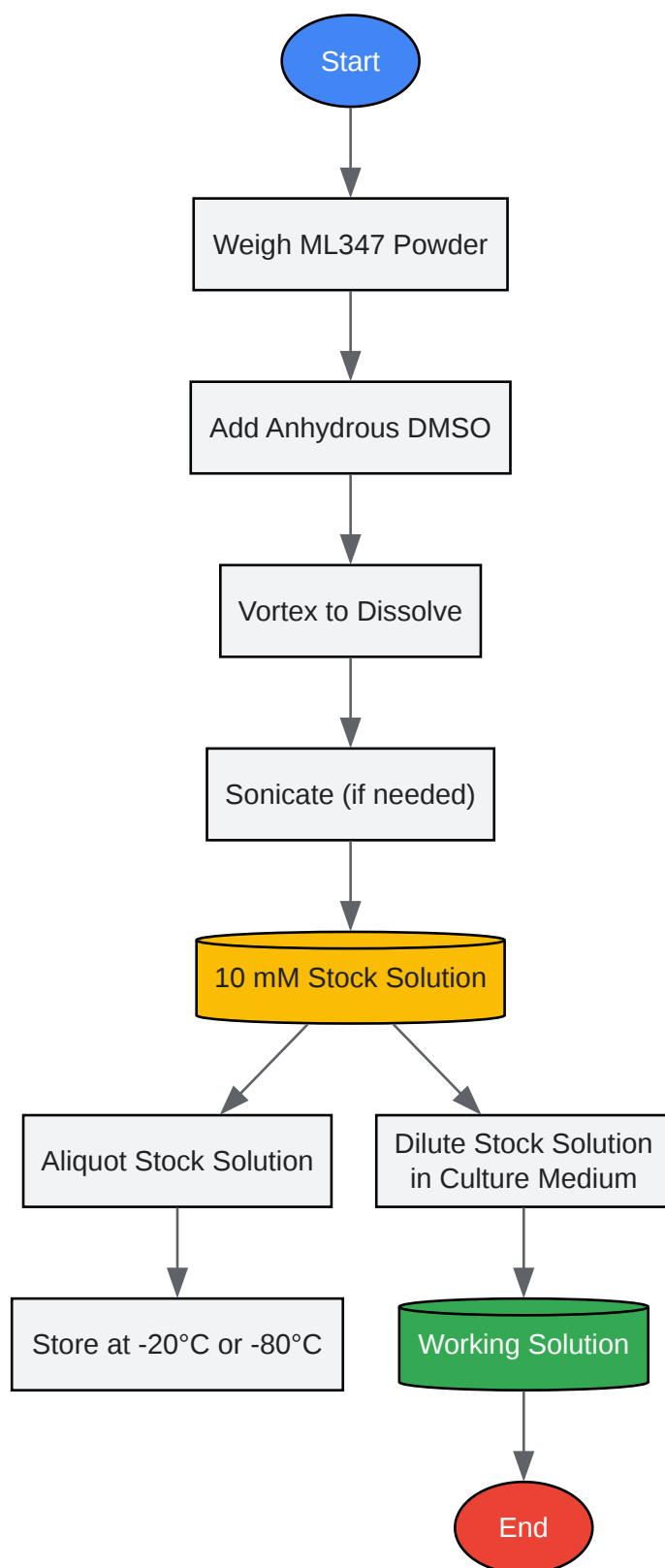


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Caption: **ML347** signaling pathway.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **ML347** solutions for in vitro experiments.



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Caption: Workflow for **ML347** solution preparation.

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